

Tetrabutylurea: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Tetrabutylurea

Cat. No.: B1198226

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An In-depth Overview of the Chemical Properties, Synthesis, and Applications of 1,1,3,3-Tetrabutylurea

This technical guide provides a comprehensive overview of **tetrabutylurea** (TBU), a versatile organic compound with significant applications in industrial chemistry and potential utility in pharmaceutical formulations. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, synthesis protocols, and key uses.

Core Chemical and Physical Properties

Tetrabutylurea, identified by the CAS number 4559-86-8, is a tetra-substituted urea.^{[1][2][3]} Its molecular formula is C₁₇H₃₆N₂O, and it has a molecular weight of approximately 284.5 g/mol .
^[1] Key quantitative data and physical characteristics are summarized in the table below.

Property	Value	Reference
CAS Number	4559-86-8	[1][2][3]
Molecular Formula	C17H36N2O	[1][2]
Molecular Weight	284.5 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	125-130 °C @ 1 Torr	
Density	~0.88 g/cm ³	
Solubility	Insoluble in water, soluble in organic solvents.	

Synthesis of Tetrabutylurea: Experimental Protocols

The synthesis of **tetrabutylurea** is primarily achieved through the reaction of dibutylamine with a phosgene equivalent. The following protocols are based on established methodologies described in the scientific literature.

Method 1: Synthesis using Bis(trichloromethyl) Carbonate (Triphosgene)

This method avoids the direct handling of highly toxic phosgene gas.

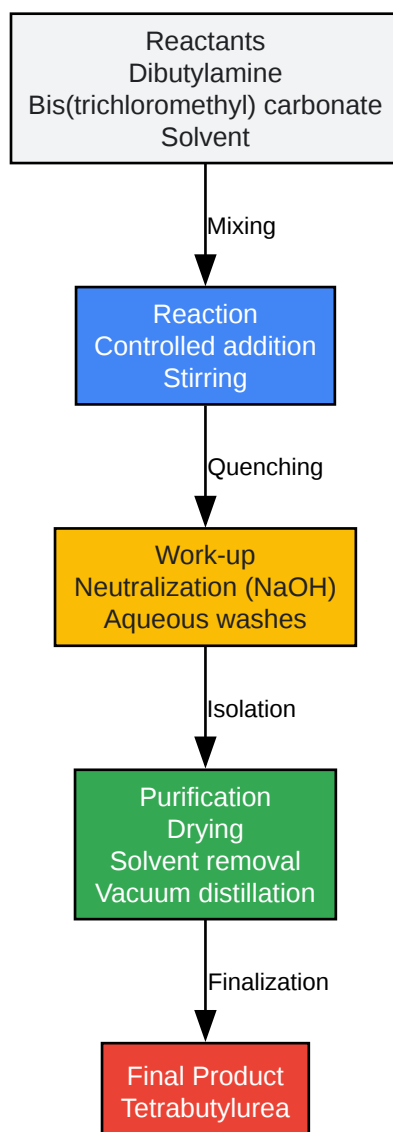
Materials:

- Dibutylamine
- Bis(trichloromethyl) carbonate (Triphosgene)
- Organic solvent (e.g., toluene, dichloromethane)
- Aqueous sodium hydroxide solution

Procedure:

- In a reaction vessel equipped with a stirrer, dropping funnel, and a reflux condenser, dissolve dibutylamine in an appropriate organic solvent.
- Separately, dissolve bis(trichloromethyl) carbonate in the same organic solvent.
- Slowly add the bis(trichloromethyl) carbonate solution to the dibutylamine solution under vigorous stirring. The reaction is exothermic and should be controlled with an ice bath.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure complete reaction.
- Neutralize the reaction mixture by washing with an aqueous sodium hydroxide solution, followed by water.
- Separate the organic layer and dry it over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent under reduced pressure.
- The crude **tetrabutylurea** can be purified by vacuum distillation.

Logical Workflow for Tetrabutylurea Synthesis



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Workflow for the synthesis of **tetrabutylurea**.

Industrial Application: The Anthraquinone Process

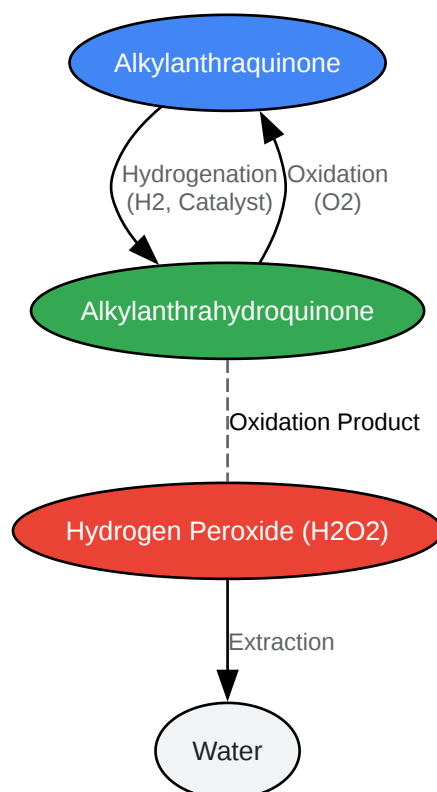
The primary industrial application of **tetrabutylurea** is as a solvent in the anthraquinone process for the production of hydrogen peroxide.^[4] TBU serves as a highly effective solvent for the anthraquinone and its hydrogenated form, anthrahydroquinone.

The process involves the following cyclical steps:

- Hydrogenation: An alkylanthraquinone is hydrogenated to the corresponding alkylanthrahydroquinone using a catalyst (e.g., palladium).
- Oxidation: The alkylanthrahydroquinone is then oxidized with air to regenerate the alkylanthraquinone and produce hydrogen peroxide.
- Extraction: The hydrogen peroxide is extracted from the organic solvent mixture using water.
- Solvent Recovery: The organic solvent containing the alkylanthraquinone is recycled back to the hydrogenation step.

Tetrabutylurea offers several advantages over other solvents in this process, including high solubility for the reactants and a favorable partition coefficient for the extraction of hydrogen peroxide.

Anthraquinone Process Signaling Pathway



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The core cycle of the anthraquinone process.

Application in Drug Development: A Solubilizing Agent

For drug development professionals, **tetrabutylurea** presents potential as a solubilizing agent for poorly water-soluble active pharmaceutical ingredients (APIs).[1] Its character as a polar aprotic solvent, combined with its reported low toxicity, makes it a candidate for use in various pharmaceutical formulations.[1]

The mechanism of solubilization by agents like **tetrabutylurea** often involves disrupting the crystal lattice of the drug and forming intermolecular interactions that are more favorable for dissolution in a given solvent system. While specific examples of marketed drugs formulated with **tetrabutylurea** are not readily available in the public domain, its properties suggest its utility in preclinical and formulation development studies.

It is important to note that comprehensive toxicological data for **tetrabutylurea** is limited.[5] Many safety data sheets indicate "no data available" for various toxicological endpoints.[5][6] Therefore, any application in pharmaceutical development would necessitate thorough safety and toxicity assessments.

Conclusion

Tetrabutylurea is a chemical with well-established industrial importance, particularly in the production of hydrogen peroxide. Its synthesis is straightforward, and its properties as a solvent are well-documented. For the pharmaceutical industry, TBU's potential as a solubilizing agent for challenging APIs warrants further investigation, contingent on rigorous toxicological evaluation. This guide provides a foundational understanding of **tetrabutylurea** for scientists and researchers exploring its applications.

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